

An In-depth Technical Guide to 2,5-Bis(trifluoromethyl)aniline

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Compound of Interest

Compound Name: **2,5-Bis(trifluoromethyl)aniline**

Cat. No.: **B140203**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on **2,5-Bis(trifluoromethyl)aniline**, a key chemical intermediate in various industrial and pharmaceutical applications.

Core Molecular Data

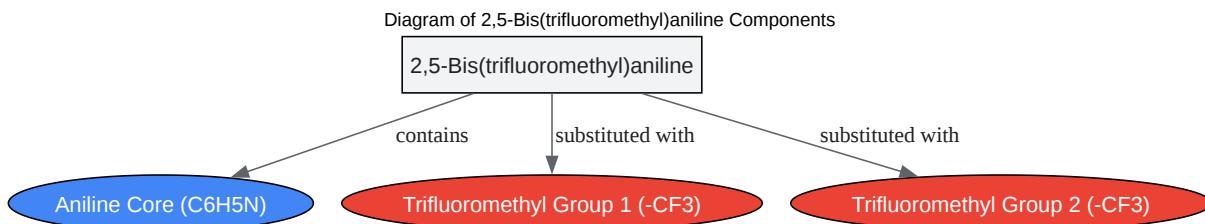
2,5-Bis(trifluoromethyl)aniline is an organic compound characterized by an aniline core substituted with two trifluoromethyl groups. These fluorine-containing moieties significantly influence the molecule's chemical properties, such as its stability and reactivity.[\[1\]](#)

Below is a summary of its fundamental molecular data.

Parameter	Value	Reference
Molecular Formula	C ₈ H ₅ F ₆ N	[1] [2] [3]
Molecular Weight	229.12 g/mol	[2] [3] [4]
Alternate Formula	(CF ₃) ₂ C ₆ H ₃ NH ₂	
CAS Number	328-93-8	[1] [3]

Molecular Structure and Composition

The structure of **2,5-Bis(trifluoromethyl)aniline** consists of a central benzene ring attached to an amine group (-NH₂) and two trifluoromethyl (-CF₃) groups at positions 2 and 5. The diagram below illustrates the logical relationship between the constituent parts of the molecule.



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Molecular components of **2,5-Bis(trifluoromethyl)aniline**.

Applications and Uses

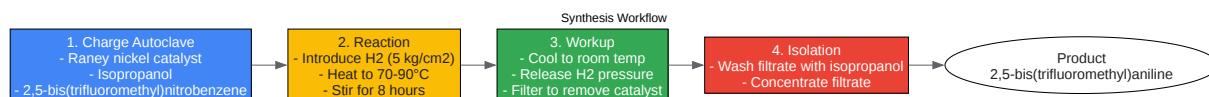
2,5-Bis(trifluoromethyl)aniline serves as a crucial building block in organic synthesis. Its unique electronic properties make it a valuable intermediate in the production of:

- Pharmaceuticals: It is notably used in the synthesis of Dutasteride, a drug for treating benign prostatic hyperplasia.^[5] It is also explored for pharmaceuticals targeting neurological disorders.^[1]
- Agrochemicals: The compound is utilized in formulating more stable and effective herbicides and pesticides.^[1]
- Advanced Materials: It is used in the development of specialized dyes and polymers, where it can impart desirable characteristics like enhanced thermal stability.^[1]

Example Experimental Protocol: Synthesis

The following is a summarized experimental protocol for the synthesis of **2,5-Bis(trifluoromethyl)aniline** from 2,5-bis(trifluoromethyl)nitrobenzene.

Workflow Diagram

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Workflow for the synthesis of **2,5-Bis(trifluoromethyl)aniline**.

Methodology

- Charging the Reactor: An autoclave is charged with a Raney nickel catalyst (10 wt%) and isopropanol. Subsequently, 2,5-bis(trifluoromethyl)nitrobenzene is added to the mixture.[5]
- Hydrogenation Reaction: Hydrogen gas is introduced into the sealed autoclave with stirring until the pressure stabilizes at 5 kg/cm². The temperature is then raised to 70°C and maintained between 70-90°C for approximately 8 hours to facilitate the reaction.[5]
- Catalyst Removal: After the reaction is complete, the system is allowed to cool to room temperature, and the hydrogen pressure is released. The Raney nickel catalyst is then removed from the reaction mixture by filtration.[5]
- Product Isolation: The collected filtrate is washed with isopropanol and then concentrated to yield the final product, **2,5-bis(trifluoromethyl)aniline**.[5] The structure of the resulting product is typically confirmed using GC-MS, ¹H-NMR, and ¹⁹F-NMR analysis.[5]

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